

An In-depth Technical Guide to the Safe Handling of Diphenylammonium Trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Diphenylammonium Trifluoromethanesulfonate*

Cat. No.: B063943

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This guide provides comprehensive safety protocols and technical information for researchers, scientists, and drug development professionals working with **Diphenylammonium Trifluoromethanesulfonate** (DPAT). The following sections detail hazard identification, handling procedures, emergency measures, and toxicological data to ensure safe laboratory practices.

Chemical Identification and Properties

- Chemical Name: **Diphenylammonium Trifluoromethanesulfonate**
- Synonyms: DPAT, Diphenylammonium triflate[1]
- CAS Number: 164411-06-7[1][2][3]
- Molecular Formula: C₁₃H₁₂F₃NO₃S[1]
- Physical Form: Solid[3]

Hazard Identification and Classification

Diphenylammonium Trifluoromethanesulfonate is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[1][2] The signal word for this chemical

is "Warning".^{[1][2][3][4]}

Table 1: GHS Hazard Statement Summary

Hazard Code	Hazard Statement	Source Citation
H302	Harmful if swallowed	^[4]
H315	Causes skin irritation	^{[1][2]}
H319	Causes serious eye irritation	^{[1][2]}
H332	Harmful if inhaled	^[4]
H335	May cause respiratory irritation	^{[1][3][4]}

Personal Protective Equipment (PPE) and Engineering Controls

Proper protective measures are critical to minimize exposure risk.

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.^[2] Ensure that eyewash stations and safety showers are readily accessible.^[5]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[1][2]}
- Skin Protection: Compatible, chemical-resistant gloves (e.g., nitrile rubber) must be worn.^[1]
^[2] A lab coat or protective clothing is required to prevent skin contact.^[1]
- Respiratory Protection: If dust is generated or ventilation is inadequate, a government-approved respirator should be used.^[6] Avoid breathing dust, fumes, or vapors.^[1]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is essential.

- Handling:
 - Avoid contact with skin, eyes, and clothing.^{[2][7]}

- Avoid the formation of dust and aerosols.[\[7\]](#)[\[8\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the work area.[\[7\]](#)
- All equipment used when handling the product should be grounded.[\[7\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[5\]](#)
 - Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
 - Store locked up.[\[1\]](#)
 - It is recommended to store under an inert atmosphere at room temperature.[\[3\]](#)[\[4\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and acids.[\[7\]](#)[\[9\]](#)

First-Aid and Emergency Procedures

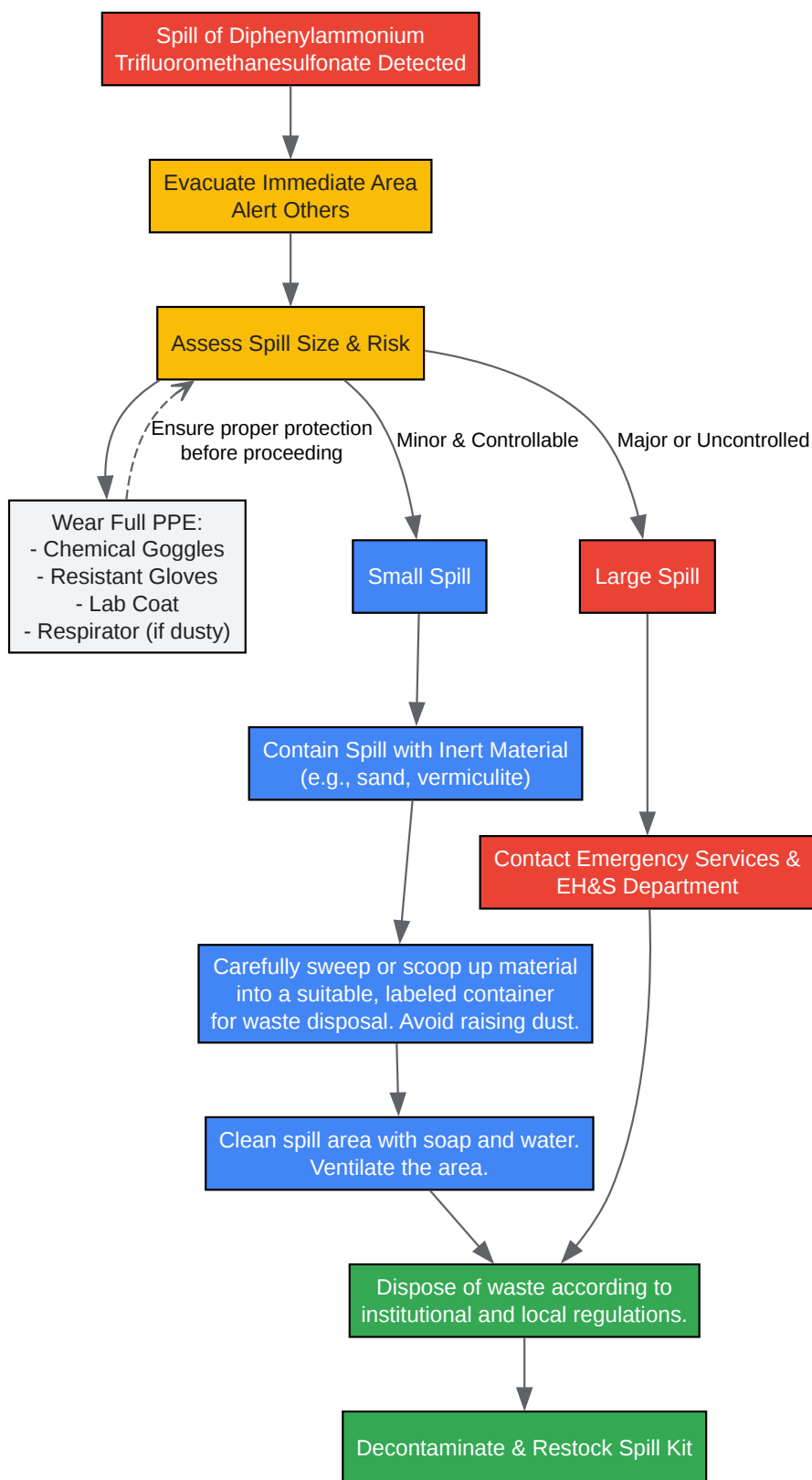
Immediate and appropriate first-aid measures are crucial in the event of exposure.

Table 2: First-Aid Measures

Exposure Route	First-Aid Protocol	Source Citation
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.	[1] [2] [5]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice or attention.	[1] [2] [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice or attention.	[1] [2] [9]
Ingestion	Do not induce vomiting. Clean mouth with water and consult a physician. Never give anything by mouth to an unconscious person.	[5] [8] [9]

- Note for First Aiders: First aiders should protect themselves from exposure. Always show the Safety Data Sheet (SDS) to the attending medical professional.[\[8\]](#)

Emergency Workflow: Chemical Spill Response



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Caption: Workflow for responding to a chemical spill of DPAT.

Toxicological and Ecotoxicological Information

The chemical, physical, and toxicological properties of **Diphenylammonium**

Trifluoromethanesulfonate have not been thoroughly investigated.^[9] The available data is summarized below.

Table 3: Summary of Toxicological Data

Effect	Observation	Source Citation
Acute Oral Toxicity	Acute toxicity estimate (Oral) - 2,501 mg/kg. This value is based on a (Q)SAR approach.	[9]
Acute Inhalation Toxicity	No data available. Harmful if inhaled (H332) is listed as a hazard.	[4][9]
Acute Dermal Toxicity	No data available.	[9]
Skin Corrosion/Irritation	Causes skin irritation. This is based on a (Q)SAR approach.	[9]
Eye Damage/Irritation	Causes serious eye irritation. This is based on a (Q)SAR approach.	[9]
Carcinogenicity	No component of this product at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, NTP, or OSHA.	[9]
Germ Cell Mutagenicity	No data available.	[9]
Reproductive Toxicity	No data available.	[9]

- Ecotoxicity: Limited data is available. It is advised to prevent the substance from entering drains or waterways.^[7]

Disposal Considerations

Dispose of contents and containers in accordance with all applicable local, state, and federal regulations.[1] Material should be disposed of at an approved waste disposal plant. It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]

Experimental Protocols Cited

The information presented in this guide is aggregated from publicly available Safety Data Sheets (SDS). These documents do not contain detailed experimental methodologies. For specific experimental protocols involving the use of **Diphenylammonium Trifluoromethanesulfonate**, professionals should consult peer-reviewed scientific literature and conduct a thorough risk assessment before beginning any new procedure. The provided data is intended to establish a baseline for safe laboratory operations.

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